

"benchmark studies of Dicyclopenta[cd,jk]pyrene in organic photovoltaics"

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Compound of Interest

Compound Name: Dicyclopenta[cd,jk]pyrene

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Dicyclopenta[cd,jk]pyrene in Organic Photovoltaics: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

Dicyclopenta[cd,jk]pyrene (DCPP) and its derivatives are emerging as a compelling class of non-fullerene acceptors (NFAs) in the field of organic photovoltaics (OPVs). Their unique fused-ring structure offers potential advantages in terms of tunable electronic properties, light absorption, and charge transport. This guide provides a comparative overview of DCPP-based materials in OPVs, summarizing available data and placing it in the context of established alternative materials.

While direct, side-by-side benchmark studies of DCPP-based OPVs against other leading NFA or fullerene-based systems are not extensively available in publicly accessible literature, this guide synthesizes the existing research on DCPP and provides a comparison with well-characterized, high-performing non-fullerene acceptors to offer a valuable reference for researchers in the field.

Performance Comparison of Non-Fullerene Acceptors

To provide a benchmark for the performance of DCPD-based materials, the following table summarizes the photovoltaic performance of a state-of-the-art non-fullerene acceptor, Y6, in a ternary blend organic solar cell. This data, from a study on dicyclopentadithienothiophene-based NFAs, serves as a reference for the current capabilities of high-efficiency OPVs.^[1]

Donor:Acceptor:NFA	VOC (V)	JSC (mA/cm ²)	FF (%)	PCE (%)
PM6:Y6	0.85	25.48	70.4	15.26
PM6:Y6:INDCDT T-b16	0.84	26.12	74.3	16.27
PM6:Y6:INFDCD TT-b16	0.84	25.12	69.1	14.58
PM6:Y6:INCIDC DTT-b16	0.84	25.87	69.5	15.11
PM6:Y6:INBrDC DTT-b16	0.84	25.91	69.9	15.14

Experimental Protocols

The following sections detail typical experimental methodologies for the fabrication and characterization of organic solar cells, which are applicable to devices based on DCPD and other non-fullerene acceptors.

Device Fabrication

A common architecture for organic solar cells is the inverted bulk heterojunction (BHJ) structure. A generalized fabrication protocol is as follows:

- **Substrate Preparation:** Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned by ultrasonication in a series of solvents, typically detergent, deionized water, acetone, and isopropanol.
- **Electron Transport Layer (ETL) Deposition:** A thin layer of a suitable ETL material, such as zinc oxide (ZnO) or a self-assembled monolayer, is deposited onto the ITO substrate. This

layer facilitates electron extraction and blocks holes.

- **Active Layer Deposition:** The photoactive layer, consisting of a blend of a donor polymer and a non-fullerene acceptor (such as a DCPD derivative), is typically deposited via spin-coating from a solution in an organic solvent (e.g., chloroform, chlorobenzene). The ratio of donor to acceptor and the choice of solvent and any additives are critical parameters that require optimization.
- **Hole Transport Layer (HTL) Deposition:** A hole transport layer, such as molybdenum oxide (MoO_3), is then deposited on top of the active layer. This layer facilitates hole extraction and blocks electrons.
- **Electrode Deposition:** Finally, a top metal electrode, typically silver (Ag) or aluminum (Al), is deposited via thermal evaporation to complete the device.

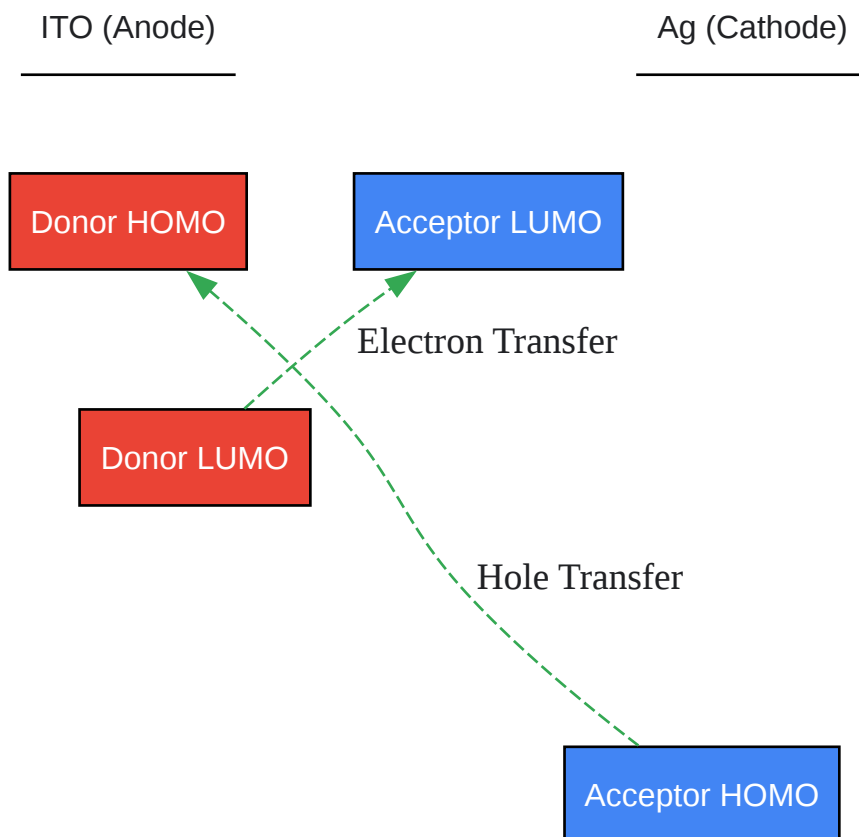
Characterization

The performance of the fabricated OPV devices is characterized under simulated solar illumination (AM 1.5G, 100 mW/cm²). Key performance parameters are determined from the current density-voltage (J-V) characteristics:

- **Open-Circuit Voltage (VOC):** The maximum voltage a solar cell can produce when no current is flowing.
- **Short-Circuit Current Density (JSC):** The maximum current density a solar cell can produce when the voltage across it is zero.
- **Fill Factor (FF):** A measure of the "squareness" of the J-V curve, representing the ratio of the maximum power from the solar cell to the product of VOC and JSC.
- **Power Conversion Efficiency (PCE):** The overall efficiency of the solar cell in converting light energy into electrical energy, calculated as $(VOC * JSC * FF) / P_{in}$, where P_{in} is the incident light power density.

Visualizing the OPV Workflow and Energy Levels

The following diagrams illustrate the typical workflow for organic solar cell fabrication and the energy level alignment in a bulk heterojunction device.



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References

- 1. Dicyclopentadithienothiophene-based non-fullerene acceptors for ternary blend organic photovoltaics - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
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